

Application Note & Protocol: High-Performance Liquid Chromatography (HPLC) Analysis of Amphotericin B

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Compound of Interest

Compound Name: Amb, (+-)-
CAS No.: 1863066-06-1
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Introduction

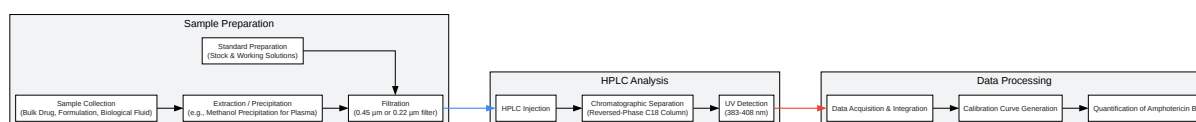
Amphotericin B is a crucial polyene macrolide antibiotic used in the treatment of severe systemic fungal infections and leishmaniasis.[1][2] Its unique structure, characterized by a macrolide ring with a series of conjugated double bonds, makes it effective against a broad spectrum of fungi by binding to ergosterol in the fungal cell membrane, thereby altering its permeability.[1][2] However, its use is often associated with significant toxicity, necessitating precise quantification in pharmaceutical formulations and biological matrices for quality control, pharmacokinetic studies, and therapeutic drug monitoring. High-Performance Liquid Chromatography (HPLC) is a widely employed analytical technique for the accurate and sensitive determination of Amphotericin B.[3] This document provides a comprehensive overview of established HPLC methods, detailed experimental protocols, and method validation parameters.

Principle of HPLC Analysis

The HPLC analysis of Amphotericin B typically utilizes a reversed-phase stationary phase, most commonly a C18 column.[1][3][4][5] The separation is based on the partitioning of Amphotericin B between the nonpolar stationary phase and a more polar mobile phase. The mobile phase usually consists of a mixture of an organic solvent (e.g., acetonitrile, methanol) and an aqueous buffer (e.g., acetate, phosphate, or EDTA solution) to ensure optimal peak shape and retention time.[1][4][5][6] Detection is most commonly performed using a UV-Vis detector at a wavelength where Amphotericin B exhibits maximum absorbance, typically between 383 nm and 408 nm.[2][3][4][5][6][7]

Experimental Workflow

The general workflow for the HPLC analysis of Amphotericin B involves several key steps, from initial sample preparation to final data analysis and interpretation.



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Figure 1. General experimental workflow for the HPLC analysis of Amphotericin B.

Protocols

Protocol 1: Analysis of Amphotericin B in Bulk and Pharmaceutical Dosage Forms

This protocol is adapted from a method for the analysis of Amphotericin B in bulk powder and injectable formulations.[8]

1. Materials and Reagents:

- Amphotericin B reference standard
- HPLC grade acetonitrile, tetrahydrofuran, and methanol[8]
- Orthophosphoric acid[8]
- Triethylamine[8]
- HPLC grade water
- 0.45 µm membrane filters[8]

2. Instrumentation:

- HPLC system with a UV detector[8]
- Luna C18 column (250 x 4.6 mm, 5 µm)[8]
- Sonicator[8]
- Analytical balance

3. Preparation of Mobile Phase:

- Prepare a mixture of acetonitrile, tetrahydrofuran, and o-phosphoric acid in the ratio of 60:30:10 (v/v/v).[8]
- Adjust the pH to 6.0 using triethylamine.[8]
- Degas the mobile phase by sonication for at least 5 minutes before use.[8]

4. Preparation of Standard Solutions:

- Stock Solution (1 mg/mL): Accurately weigh about 100 mg of Amphotericin B reference standard and transfer it to a 100 mL volumetric flask. Add 50 mL of methanol and sonicate for 5 minutes to dissolve. Make up the volume with the mobile phase.[8]
- Working Standard Solutions: From the stock solution, prepare a series of working standard solutions with concentrations ranging from 10 to 30 µg/mL by diluting with the mobile phase. [8]

5. Sample Preparation (from Injectable Formulation):

- For a formulation containing 100 mg of Amphotericin B, dissolve the contents of a vial in 50 mL of methanol in a 100 mL volumetric flask.[8]
- Sonicate for approximately 20 minutes to ensure complete dissolution.[8]
- Make up the volume to 100 mL with the mobile phase to achieve a concentration of 1 mg/mL.[8]
- Filter the solution through a 0.45 µm membrane filter.[8]
- Dilute an aliquot of the filtered solution with the mobile phase to obtain a final concentration within the calibration range (e.g., 20 µg/mL).[8]

6. Chromatographic Conditions:

- Column: Luna C18 (250 x 4.6 mm, 5 µm)[8]
- Mobile Phase: Acetonitrile:Tetrahydrofuran:o-phosphoric acid (60:30:10, v/v/v), pH 6.0[8]
- Flow Rate: 1.0 mL/min[8]
- Injection Volume: 20 µL[8]
- Detection Wavelength: 287 nm[8]
- Column Temperature: Ambient[8]
- Retention Time: Approximately 7.722 minutes[8]

Protocol 2: Analysis of Amphotericin B in Human Plasma

This protocol is based on a method for the quantification of Amphotericin B in human plasma. [\[3\]](#)[\[7\]](#)

1. Materials and Reagents:

- Amphotericin B reference standard
- HPLC grade methanol and acetonitrile[\[7\]](#)
- Acetic acid[\[7\]](#)
- HPLC grade water
- Human plasma (drug-free)
- 0.22 µm syringe filters

2. Instrumentation:

- HPLC system with a Photo-Diode Array (PDA) or UV detector[\[7\]](#)
- XBridge™ C18 column (150 x 4.6 mm, 3.5 µm)[\[3\]](#)[\[7\]](#)
- Centrifuge
- Vortex mixer
- Sonicator

3. Preparation of Mobile Phase:

- Prepare a mixture of 0.73% acetic acid and acetonitrile in a 60:40 (v/v) ratio.[\[3\]](#)[\[7\]](#)
- Degas the mobile phase before use.

4. Preparation of Standard Solutions:

- Stock Solution: Prepare a stock solution of Amphotericin B in a mixture of DMSO and methanol (50:50, v/v).[7]
- Working Standard Solutions: Prepare serial dilutions of the stock solution in HPLC grade methanol to obtain concentrations ranging from 50 to 1000 ng/mL.[7]

5. Sample Preparation (from Plasma):

- To 100 µL of human plasma, add a known amount of Amphotericin B standard solution.[7]
- Add 680 µL of methanol to precipitate the plasma proteins.[7]
- Vortex the mixture for 30 seconds and sonicate for 3 minutes.[7]
- Centrifuge the samples at 20,000 g for 5 minutes at 4°C.[7]
- Collect the supernatant and filter it through a 0.22 µm syringe filter before injection into the HPLC system.[7]

6. Chromatographic Conditions:

- Column: XBridge™ C18 (150 x 4.6 mm, 3.5 µm)[3][7]
- Mobile Phase: 0.73% Acetic acid:Acetonitrile (60:40, v/v)[3][7]
- Flow Rate: 1.0 mL/min[3][7]
- Injection Volume: 20 µL[7]
- Detection Wavelength: 408 nm[3][7]
- Column Temperature: 30°C

Summary of HPLC Methods and Validation Parameters

The following tables summarize various reported HPLC methods for the analysis of Amphotericin B, providing a comparative overview of their chromatographic conditions and

validation parameters.

Table 1: Chromatographic Conditions for Amphotericin B Analysis

Stationary Phase	Mobile Phase	Flow Rate (mL/min)	Detection Wavelength (nm)	Retention Time (min)	Reference
Luna C18 (250 x 4.6 mm, 5 µm)	Acetonitrile:Tetrahydrofuran:orthophosphoric acid (60:30:10, v/v/v), pH 6.0	1.0	287	7.722	[8]
XBridge C18 (150 x 4.6 mm, 3.5 µm)	0.73% Acetic acid:Acetonitrile (60:40, v/v)	1.0	408	< 3	[3] [7]
C18 µBondapac (300 x 4.6 mm, 5 µm)	Acetonitrile:0.02M Na2EDTA, pH 5.0 (45:55, v/v)	1.0	407	< 10	[4]
C18 (150 x 4.6 mm, 5 µm)	Acetonitrile:Phosphate buffer, pH 3.0 (60:40, v/v)	1.0	311	5.42	[1]
Spheri-5, cyano (30 x 4.6 mm, 5 µm)	Acetonitrile:Sodium acetate buffer, pH 4.0 (72:28, v/v)	1.2	408	5.9	
C18 Zorbax (250 x 4.6 mm, 5 µm)	Water:Acetonitrile:Methanol:Tetrahydrofuran (50:37.5:8.5:4, v/v/v/v)	1.0	383	< 12	[9]

C18 Reversed- phase	Acetonitrile:1 0 mM Acetate buffer, pH 4.0 (37:63, v/v)	Not specified	383	15	[6]
Primesep 100 (150 x 4.6 mm, 5 µm)	Acetonitrile:0. 1% Sulfuric acid (70:30, v/v)	1.0	408	Not specified	[2]
Thermo BDS Hypersil C18 (200 mm x 4.6 mm, 5 µm)	Methanol:Ace tonitrile:2.5 mmol L-1 Disodium edetate, pH 5.0 (41:18:35, v/v/v)	1.0	383	Not specified	[5]

Table 2: Validation Parameters for Amphotericin B HPLC Methods

Linearity Range	Accuracy (% Recovery)	Precision (% RSD)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
10 - 30 µg/mL	99.60 - 100.42	< 2	Not specified	Not specified	[8]
50 - 1000 ng/mL	85 - 91	< 11.2	Not specified	50 ng/mL	[7]
2.5 - 7.5 µg/mL	Not specified	Within-day: 1.26, Between-day: 1.25	0.005 µg/mL	Not specified	[4]
5 - 30 µg/mL	Not specified	Not specified	Not specified	Not specified	[1]
0.039 - 40 µg/mL	Not specified	Not specified	Not specified	Not specified	
0.5 - 7.0 µg/mL	Not specified	0.01 (n=6)	Not specified	Not specified	[9]
1 - 40 µg/mL	70 - 96	Within-day: < 8, Between-day: < 7.7	Not specified	0.1 µg/mL	[6]
Not specified	Not specified	Not specified	5 ppb	Not specified	[2]
0.05 - 0.12 mg/mL	Not specified	Not specified	Not specified	Not specified	[5]

Conclusion

The HPLC methods outlined in this application note provide robust and reliable approaches for the quantification of Amphotericin B in various matrices. The choice of a specific method will depend on the sample matrix, available instrumentation, and the required sensitivity. Proper method validation according to ICH guidelines is crucial to ensure the accuracy, precision, and reliability of the analytical results, which is paramount for quality control in pharmaceutical manufacturing and for meaningful interpretations in clinical and research settings.

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